

# 2-Amino-2-(3-chlorophenyl)acetic acid molecular formula and weight

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## Compound of Interest

Compound Name: 2-Amino-2-(3-chlorophenyl)acetic acid

Cat. No.: B1267156

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## Technical Data Sheet: 2-Amino-2-(3-chlorophenyl)acetic acid

This document provides the molecular formula and molecular weight for **2-Amino-2-(3-chlorophenyl)acetic acid** and its related forms. The data is intended for researchers, scientists, and professionals in drug development.

## Chemical Identification and Properties

The fundamental properties of **2-Amino-2-(3-chlorophenyl)acetic acid** are summarized below. It is a chiral compound, existing as (S) and (R) stereoisomers. Data for the general structure, its specific stereoisomers, and a hydrochloride salt form are provided for comprehensive reference.

Compound Name	Molecular Formula	Molecular Weight ( g/mol )
2-Amino-2-(3-chlorophenyl)acetic acid	C <sub>8</sub> H <sub>8</sub> ClNO <sub>2</sub> [1]	185.61[1]
(S)-2-Amino-2-(3-chlorophenyl)acetic acid	C <sub>8</sub> H <sub>8</sub> ClNO <sub>2</sub> [2][3]	185.6076[2][3]
(R)-2-Amino-2-(3-chlorophenyl)acetic acid hydrochloride	C <sub>8</sub> H <sub>9</sub> Cl <sub>2</sub> NO <sub>2</sub> [4]	222.07[4][5]

Note on Advanced Requirements: The user request specified the inclusion of detailed experimental protocols and visualizations of signaling pathways or workflows. For the specific query of providing the molecular formula and weight of a chemical compound, these requirements are not applicable as there are no experimental procedures or biological pathways to describe.

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## References

- 1. 2-Amino-2-(3-chlorophenyl)acetic acid | C<sub>8</sub>H<sub>8</sub>ClNO<sub>2</sub> | CID 290730 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. a2bchem.com [a2bchem.com]
- 3. appchemical.com [appchemical.com]
- 4. chemscene.com [chemscene.com]
- 5. (R)-2-Amino-2-(3-chlorophenyl)acetic acid hydrochloride - AbacipharmTech-Global Chemical supplier [abacipharma.com]
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